

# Essential Safety and Operational Guide for Handling (Dimethyl sulfide)trihydroboron

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## Compound of Interest

Compound Name: (Dimethyl sulfide)trihydroboron

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This document provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of **(Dimethyl sulfide)trihydroboron**, also known as borane dimethyl sulfide complex (BMS). Adherence to these procedures is critical for ensuring laboratory safety and procedural success.

## I. Quantitative Data Summary

The following table summarizes key quantitative and physical properties of **(Dimethyl sulfide)trihydroboron**, a flammable and moisture-sensitive liquid.[1][2]

Property	Value
Chemical Formula	$\text{BH}_3 \cdot \text{S}(\text{CH}_3)_2$ [1]
Molecular Weight	75.97 g/mol [3]
Appearance	Colorless to pale yellow liquid[2][4]
Density	0.801 g/mL at 25 °C[2]
Melting Point	-38 °C[2]
Decomposition Temperature	44 °C[5]
Commercial Concentration	Typically 2 M to 10 M solutions

## II. Personal Protective Equipment (PPE)

Strict adherence to the following personal protective equipment requirements is mandatory to prevent exposure.

PPE Category	Specifications
Eye and Face Protection	Chemical safety goggles or a face shield are required. Standard safety glasses are not sufficient.[5][6]
Skin Protection	Flame-retardant and antistatic protective clothing must be worn. An appropriate lab coat, fully buttoned, is the minimum requirement. Wear appropriate protective gloves to prevent skin exposure.[6]
Respiratory Protection	Work must be conducted in a chemical fume hood.[6][7] If exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator with a low boiling organic solvent filter (Type AX) or an organic gases and vapors filter (Type A) should be used.[5][6]
Footwear	Closed-toe shoes are mandatory.

## III. Step-by-Step Handling and Operational Protocol

**(Dimethyl sulfide)trihydroboron** is a highly reactive and flammable compound that reacts violently with water.[1][6] All operations must be conducted with extreme caution under an inert atmosphere.[6]

### A. Preparation and Handling Environment:

- Work Area: All manipulations must be performed inside a certified chemical fume hood.[6][7]
- Inert Atmosphere: Handle the reagent under an inert gas such as nitrogen or argon.[6][7]

- Eliminate Ignition Sources: Ensure the work area is free of open flames, hot surfaces, and spark sources.[\[6\]](#)[\[7\]](#) Use only non-sparking tools and explosion-proof equipment.[\[6\]](#)
- Grounding: All metal parts of the equipment must be grounded to avoid static electricity discharge.[\[6\]](#)
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[5\]](#)[\[6\]](#)

#### B. Reagent Handling:

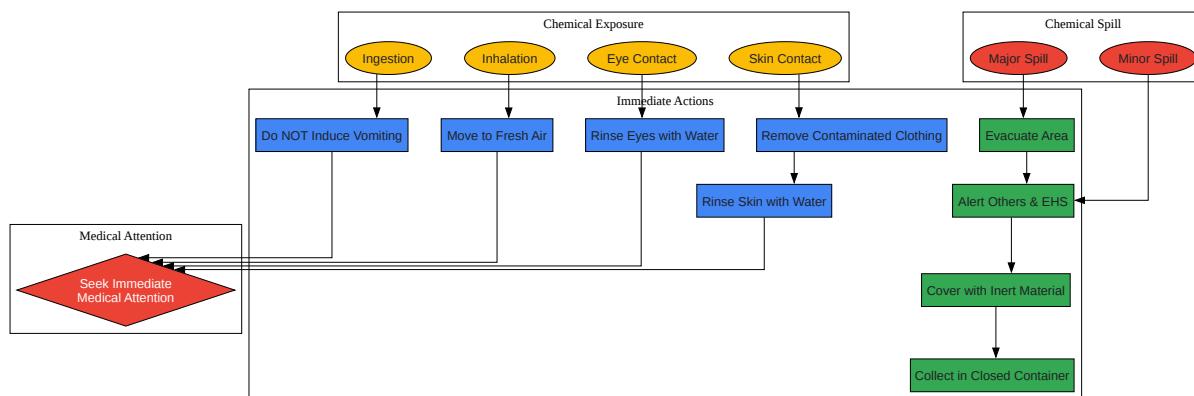
- Container Storage: Store containers in a refrigerator for flammables, under nitrogen, and away from heat and moisture.[\[6\]](#) Keep containers tightly closed when not in use.[\[6\]](#)[\[7\]](#)
- Dispensing: Use a syringe or cannula for transferring the liquid reagent to maintain an inert atmosphere and prevent exposure to air and moisture.
- Compatibility: Avoid contact with water, acids, alcohols, acid anhydrides, and acid chlorides.[\[6\]](#)

## IV. Disposal Plan

All waste containing **(Dimethyl sulfide)trihydroboron** is considered hazardous and must be disposed of according to institutional and regulatory guidelines.

- Waste Collection: Collect all waste in a designated, properly labeled, and suitable closed container for disposal.[\[6\]](#)
- Quenching (for residual amounts): Slowly and carefully add the waste to a cooled (ice bath) solution of a suitable quenching agent (e.g., isopropanol), ensuring the reaction is controlled. This should only be performed by experienced personnel.
- Waste Disposal: Dispose of the quenched material and any contaminated items (e.g., gloves, paper towels) through your institution's hazardous waste disposal program.[\[6\]](#)[\[8\]](#) Do not dispose of down the drain.[\[8\]](#)[\[9\]](#)

## V. Emergency Procedures Workflow



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Caption: Workflow for emergency response to **(Dimethyl sulfide)trihydroboron** exposure and spills.

## VI. Experimental Protocols: Emergency Response

### A. In Case of Inhalation:

- Immediately move the affected individual to fresh air.[\[5\]](#)

- If breathing is difficult or has stopped, provide artificial respiration, but do not use the mouth-to-mouth method.[10]
- Seek immediate medical attention.[10]

**B. In Case of Skin Contact:**

- Immediately remove all contaminated clothing.[9]
- Flush the affected skin and hair with running water for at least 15 minutes.[9][10]
- Seek medical attention if irritation occurs or persists.[9]

**C. In Case of Eye Contact:**

- Immediately flush the eyes with large amounts of fresh, running water for at least 15 minutes, holding the eyelids open.[9]
- Remove contact lenses if present and easy to do so.[6]
- Seek immediate medical attention.[6]

**D. In Case of Ingestion:**

- Do NOT induce vomiting.[6][10]
- Rinse the mouth with water.[6]
- Seek immediate medical attention.[6][10]

**E. In Case of a Spill:**

- Minor Spill: a. Alert personnel in the immediate area. b. Eliminate all ignition sources.[9] c. Cover the spill with a dry, inert absorbent material such as sand, earth, or vermiculite.[6][9] d. Use non-sparking tools to collect the absorbed material and place it into a loosely-covered container for disposal.[9]

- Major Spill: a. Evacuate the area immediately and move upwind.[9] b. Alert emergency responders and inform them of the nature of the hazard.[9] c. Prevent the spill from entering drains or waterways.[9]

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